

Personal Protective Equipment & Handling Guide: 6-Chloro-4-methylisoquinolin-1(2H)-one

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Compound of Interest

Compound Name: 6-Chloro-4-methylisoquinolin-1(2H)-one
Cat. No.: B11901493

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Executive Safety Summary

Status: Rare Research Chemical / Pharmaceutical Intermediate Primary Hazard Class (Inferred):GHS Category 2 Irritant / Category 4 Acute Toxicity Immediate Action: Treat as a high-potency organic solid. Strict dust control is required.

This guide provides operational safety protocols for **6-Chloro-4-methylisoquinolin-1(2H)-one**. Due to the limited public toxicological data for this specific substituted isoquinolinone, this guide utilizes Structure-Activity Relationship (SAR) protocols derived from structurally analogous chlorinated isoquinolinones and quinolines (e.g., CAS 22246-02-2, CAS 41037-29-0). All recommendations prioritize a conservative "maximum protection" approach suitable for drug development environments.

Chemical Identity & Physical Properties

Property	Detail
Chemical Name	6-Chloro-4-methylisoquinolin-1(2H)-one
Molecular Formula	C ₁₀ H ₈ ClNO
Molecular Weight	193.63 g/mol
Physical State	Solid (Powder/Crystalline)
Solubility	Low in water; soluble in DMSO, DMF, Methanol
Key Functional Groups	Isoquinolinone core, Aryl Chloride, Methyl group
Inferred Hazards	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation

Personal Protective Equipment (PPE) Matrix

Select PPE based on the specific operational scale. The "Standard Research" level applies to milligram-scale handling (e.g., <1g), while "Scale-Up" applies to larger synthesis (>1g) or solution preparation.

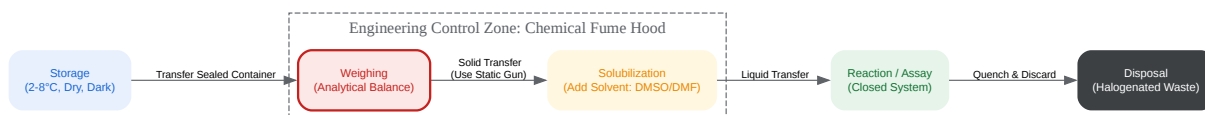
Protection Zone	PPE Component	Standard Research (<1g)	Scale-Up / High Dust Potential
Respiratory	Mask/Respirator	N95 / FFP2 Mask Minimum requirement for solid handling.	P100 / P3 Half-Face Respirator Required if handling outside a fume hood.
Dermal (Hand)	Glove Material	Nitrile (4 mil) Single layer acceptable for dry solids.	Double Nitrile (Outer 8 mil) Required for organic solutions (DMSO/DCM).
Ocular	Eye Protection	Safety Glasses With side shields (ANSI Z87.1).	Chemical Goggles Required during dissolution or heating.
Body	Clothing	Lab Coat (Cotton/Poly) Buttoned fully.	Tyvek® Sleeves/Apron Disposable over-garments recommended.



Critical Note: Chlorinated heterocycles can permeate standard latex gloves. Always use Nitrile. If dissolved in penetrating solvents like DMSO, change gloves immediately upon splash contact.

Operational Handling & Engineering Controls

The following workflow illustrates the safe handling lifecycle, emphasizing containment during the "Open Phase" (weighing/transfer) where dust exposure risk is highest.



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Figure 1: Operational workflow for handling **6-Chloro-4-methylisoquinolin-1(2H)-one**. Red border indicates the critical high-risk step (Weighing) requiring maximum dust control.

Protocol: Static & Dust Control

- Ionization: Use an anti-static gun or bar inside the balance draft shield. Substituted isoquinolinones are often fluffy, electrostatic solids that disperse easily.
- Damping: If possible, tare the receiving vessel with the solvent before adding the solid, or use a weighing funnel to prevent neck contamination.
- Decontamination: Wipe the balance area with a wet tissue (water/surfactant) immediately after weighing to capture invisible dust.

Emergency Protocols

Scenario	Immediate Response Action
Inhalation	Evacuate: Move to fresh air immediately. If breathing is difficult, seek medical attention. The chlorine substituent increases potential for respiratory mucosal irritation.
Skin Contact	Wash: Rinse with soap and copious water for 15 minutes.[1] Do not use ethanol (may increase absorption). Remove contaminated clothing.[2] [3][4]
Eye Contact	Irrigate: Flush eyes with water/saline for 15 minutes, lifting eyelids. Contact a physician if redness persists.
Spill (Solid)	Wet Wipe: Do not dry sweep. Cover with wet paper towels (water/detergent) to dampen, then scoop into a waste container.
Spill (Solution)	Absorb: Use vermiculite or sand. Do not use combustible materials (sawdust) if dissolved in oxidizing solvents.

Disposal & Waste Management

Proper disposal is critical due to the halogenated nature of the compound (Chlorine atom).

- Classification: Segregate as Halogenated Organic Waste. Do not mix with general non-halogenated solvents, as this increases disposal costs and complicates incineration.
- Container: High-density polyethylene (HDPE) or glass. Avoid metal containers if the solution is acidic.
- Labeling: Clearly mark as "Contains Halogenated Organics (Chlorinated Isoquinolinone)".
- Destruction: The preferred method is High-Temperature Incineration with flue gas scrubbing (to capture HCl gas generated during combustion).

References

- PubChem.6-Chloro-3,4-dihydroisoquinolin-1(2H)-one (Analogue Safety Data). National Library of Medicine. [\[Link\]](#)
- National Institutes of Health (NIH).Laboratory Safety for Halogenated Hydrocarbons.[\[Link\]](#)
- ECHA (European Chemicals Agency).Registration Dossier: Quinoline Derivatives.[\[5\]](#)[\[6\]](#)[\[Link\]](#)

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Sources

- 1. tdi.texas.gov [tdi.texas.gov]
- 2. westlake.com [westlake.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 5. 6-Chloro-4-quinolinol | C₉H₆CINO | CID 220929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 6-Methylisoquinolin-1(2H)-one | C₁₀H₉NO | CID 15451673 - PubChem [pubchem.ncbi.nlm.nih.gov]
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